

Environmental fate and impact of Butyne-1,4- diol

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An In-depth Technical Guide to the Environmental Fate and Ecotoxicological Impact of 2-Butyne-1,4-diol

Executive Summary

2-Butyne-1,4-diol (CAS No. 110-65-6) is a critical chemical intermediate, primarily used in the synthesis of its hydrogenated derivative, 1,4-butanediol. Despite its industrial importance, publicly available data on its specific environmental fate and ecotoxicological profile are limited, particularly concerning its biodegradability and its effects on aquatic invertebrates and algae. This document synthesizes the available data, highlights significant knowledge gaps, and outlines the standard experimental protocols used to assess such chemicals. Existing data indicates that 2-butyne-1,4-diol is moderately toxic to fish. Its physicochemical properties—high water solubility and a low octanol-water partition coefficient—suggest a low potential for bioconcentration and high mobility in soil. This guide provides researchers and drug development professionals with a comprehensive overview of the current state of knowledge and a framework for evaluating the environmental risks associated with this compound.

Introduction and Physicochemical Properties

2-Butyne-1,4-diol is a symmetrical diol with a central carbon-carbon triple bond. It is a solid at standard temperature and pressure.[1] Its primary industrial relevance stems from its role as a precursor in the Reppe process, where it is hydrogenated to produce 1,4-butanediol, a high-volume commodity chemical.[2]



Table 1: Physicochemical Properties of 2-Butyne-1,4-diol

| Property | Value | Reference |
|-----------------------|---------------------------------|-----------|
| CAS Number | 110-65-6 | [1] |
| Molecular Formula | C4H6O2 | [1] |
| Molecular Weight | 86.09 g/mol | [1] |
| Physical State | White to light-brown solid | [1] |
| Melting Point | 50 °C | [1] |
| Boiling Point | Decomposes at >160 °C | [1] |
| Water Solubility | 3,740,000 mg/L (Highly Soluble) | [1] |
| log P (octanol-water) | -0.73 | [1] |
| Vapor Pressure | 0.000556 mmHg | [1] |

Environmental Fate

The environmental fate of a chemical describes its transport and transformation in various environmental compartments.

Biodegradation

Specific experimental data on the biodegradation of 2-butyne-1,4-diol under standard test guidelines (e.g., OECD 301 series) is not readily available in the public literature. A safety data sheet notes that the compound "contains no substances known to be... not degradable in waste water treatment plants," which suggests potential biodegradability but lacks quantitative evidence.[3]

Abiotic Degradation

Hydrolysis: No standard hydrolysis data is available. Given the stable nature of the alcohol
and alkyne functional groups at typical environmental pH ranges (4-9), significant abiotic
hydrolysis is not expected.



• Photodegradation: Data on aqueous or atmospheric photodegradation is not available.

Soil Mobility and Sorption

The potential for a chemical to adsorb to soil and sediment is described by the organic carbonwater partition coefficient (Koc).[4][5]

- Koc Value: An experimental or estimated Koc value for 2-butyne-1,4-diol is not available.
- Inferred Mobility: Based on its very high water solubility and low log P value (-0.73), 2-butyne-1,4-diol is expected to have very low adsorption to soil organic matter and clay particles.[3][6] Consequently, it is predicted to be highly mobile in soil and has a high potential to leach into groundwater.

Bioconcentration

Bioconcentration is the accumulation of a chemical in an organism from the surrounding water. [7] It is estimated by the Bioconcentration Factor (BCF).[8]

Table 2: Bioconcentration Potential of 2-Butyne-1,4-diol

| Endpoint | Value (Unitless) | Method | Interpretation | Reference |
|----------|---------------------|-----------|----------------|-----------|
| BCF | 0.12 | Estimated | Low Potential | [1] |

The low estimated BCF is consistent with the compound's hydrophilic nature (low log P) and suggests it is unlikely to accumulate in the tissues of aquatic organisms.[1]

Ecotoxicological Impact

Ecotoxicity data is crucial for understanding the potential harm a substance can cause to aquatic ecosystems.

Toxicity to Fish

Data from acute toxicity studies on the fathead minnow (Pimephales promelas) are available and indicate moderate toxicity.



Table 3: Acute Toxicity of 2-Butyne-1.4-diol to Fish

| Species | Endpoint | Value (mg/L) | Exposure | Reference |
|------------------------|-----------|--------------|----------|-----------|
| Pimephales promelas | 96-h LC₅o | 53.6 | 96 hours | [1][9] |
| Pimephales promelas | 96-h LC₅o | 76.1 | 96 hours | [9] |
| Pimephales promelas | 96-h NOEC | 21.5 | 96 hours | [9] |

Toxicity to Aquatic Invertebrates

Specific experimental data for the acute toxicity of 2-**butyne-1,4-diol** to aquatic invertebrates like Daphnia magna is not available in the public literature. An ECHA registration dossier for a structurally similar substance attempts a read-across, but this does not substitute for direct testing of the compound itself.[10]

Toxicity to Algae

No experimental data on the growth inhibition effects of 2-butyne-1,4-diol on algal species such as Pseudokirchneriella subcapitata were found in the public literature.

Visualizations: Workflows and Pathways



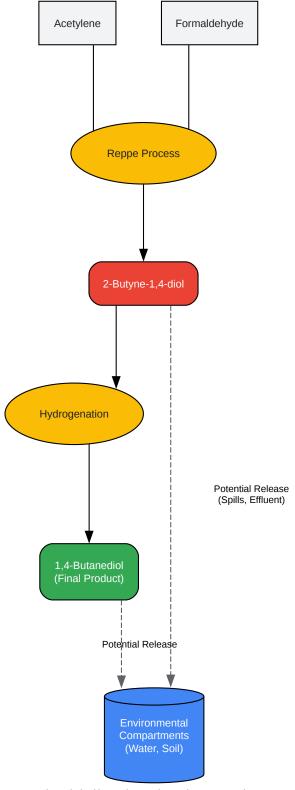


Figure 1: Industrial Lifecycle and Environmental Entry Points

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Caption: Figure 1: Industrial synthesis pathway of 2-butyne-1,4-diol and its conversion to 1,4-butanediol.

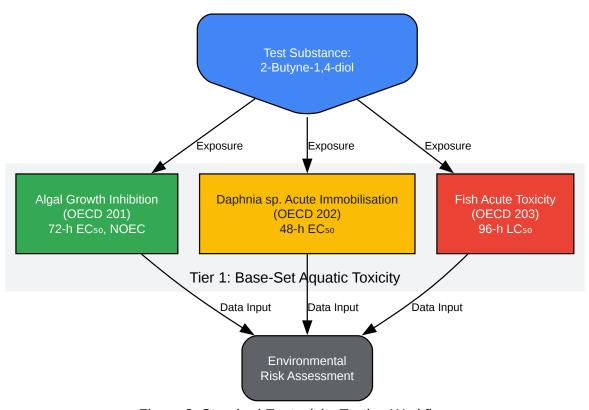


Figure 2: Standard Ecotoxicity Testing Workflow

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Caption: Figure 2: A typical workflow for assessing the acute aquatic toxicity of a chemical substance.



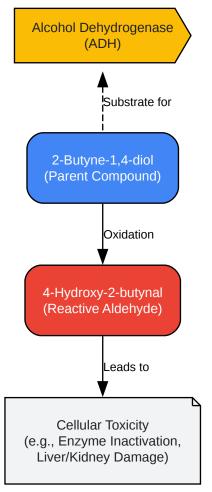


Figure 3: Proposed Metabolic Activation Pathway

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Caption: Figure 3: Metabolic activation of 2-butyne-1,4-diol to a toxic metabolite via alcohol dehydrogenase.

Key Experimental Protocols

Should further testing be required to fill the identified data gaps, the following standard OECD (Organisation for Economic Co-operation and Development) guidelines would be employed.

Fish Acute Toxicity Test (OECD Guideline 203)

This test determines the concentration of a substance that is lethal to 50% of the test fish (LC₅₀) over a 96-hour exposure period.



- Test Species:Pimephales promelas (fathead minnow), Danio rerio (zebrafish), or Oncorhynchus mykiss (rainbow trout).[11][12]
- Methodology: Fish are exposed to a range of concentrations of the test substance in a semistatic or flow-through system for 96 hours. Mortalities are recorded at 24, 48, 72, and 96 hours, and the LC₅₀ is calculated. Water quality parameters (pH, temperature, dissolved oxygen) are monitored throughout.

Daphnia sp. Acute Immobilisation Test (OECD Guideline 202)

This test assesses the acute toxicity to aquatic invertebrates by determining the concentration that immobilizes 50% of the daphnids (EC₅₀).[13][14]

- Test Species:Daphnia magna.
- Methodology: Young daphnids (less than 24 hours old) are exposed to the test substance in a static system for 48 hours. The number of immobile daphnids is observed at 24 and 48 hours. The EC₅₀ is then determined based on these observations.

Freshwater Alga and Cyanobacteria, Growth Inhibition Test (OECD Guideline 201)

This protocol measures the effect of a substance on the growth of freshwater microalgae.[15] [16]

- Test Species:Pseudokirchneriella subcapitata or other suitable green algae.
- Methodology: Exponentially growing algal cultures are exposed to various concentrations of the test substance over 72 hours. The growth of the algae is measured by cell counts or a surrogate like fluorescence. The primary endpoints are the EC₅₀ (concentration causing 50% inhibition of growth or yield) and the No Observed Effect Concentration (NOEC).

Conclusion and Future Research

The environmental profile of 2-**butyne-1,4-diol** is incomplete. While its physicochemical properties suggest low bioconcentration potential and high mobility, and data indicates



moderate toxicity to fish, significant knowledge gaps remain. The lack of empirical data on its biodegradation and its effects on aquatic invertebrates and algae prevents a comprehensive environmental risk assessment.

Future research should prioritize conducting standardized tests to address these gaps:

- Ready Biodegradability (OECD 301 series): To determine its persistence in aquatic environments.
- Acute Daphnia Toxicity (OECD 202): To understand its impact on a key trophic level.
- Algal Growth Inhibition (OECD 201): To assess its potential to harm primary producers.

Generating this data is essential for developing a complete environmental risk profile and ensuring the safe and sustainable use of this industrially important chemical.

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